

# Application Notes and Protocols for Antiblaze V6 in Flame Retarding Epoxy Resins

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## Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B10775394

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## Introduction

Antiblaze V6 is a halogen-free, phosphorus-based flame retardant designed to enhance the fire resistance of epoxy resins. Its chemical structure, 2,2-bis(chloromethyl)-1,3-propanediyl tetrakis(2-chloroethyl) phosphate (CAS Number: 38051-10-4), imparts flame retardancy through a combination of gas phase and condensed phase mechanisms.[1][2][3] When incorporated into epoxy formulations, Antiblaze V6 can significantly improve their performance in standard fire safety tests, such as the Limiting Oxygen Index (LOI) and UL-94 vertical burn test. These application notes provide a comprehensive overview of the use of Antiblaze V6 in epoxy resins, including its mechanism of action, formulation guidelines, and detailed experimental protocols for performance evaluation.

## Mechanism of Flame Retardancy

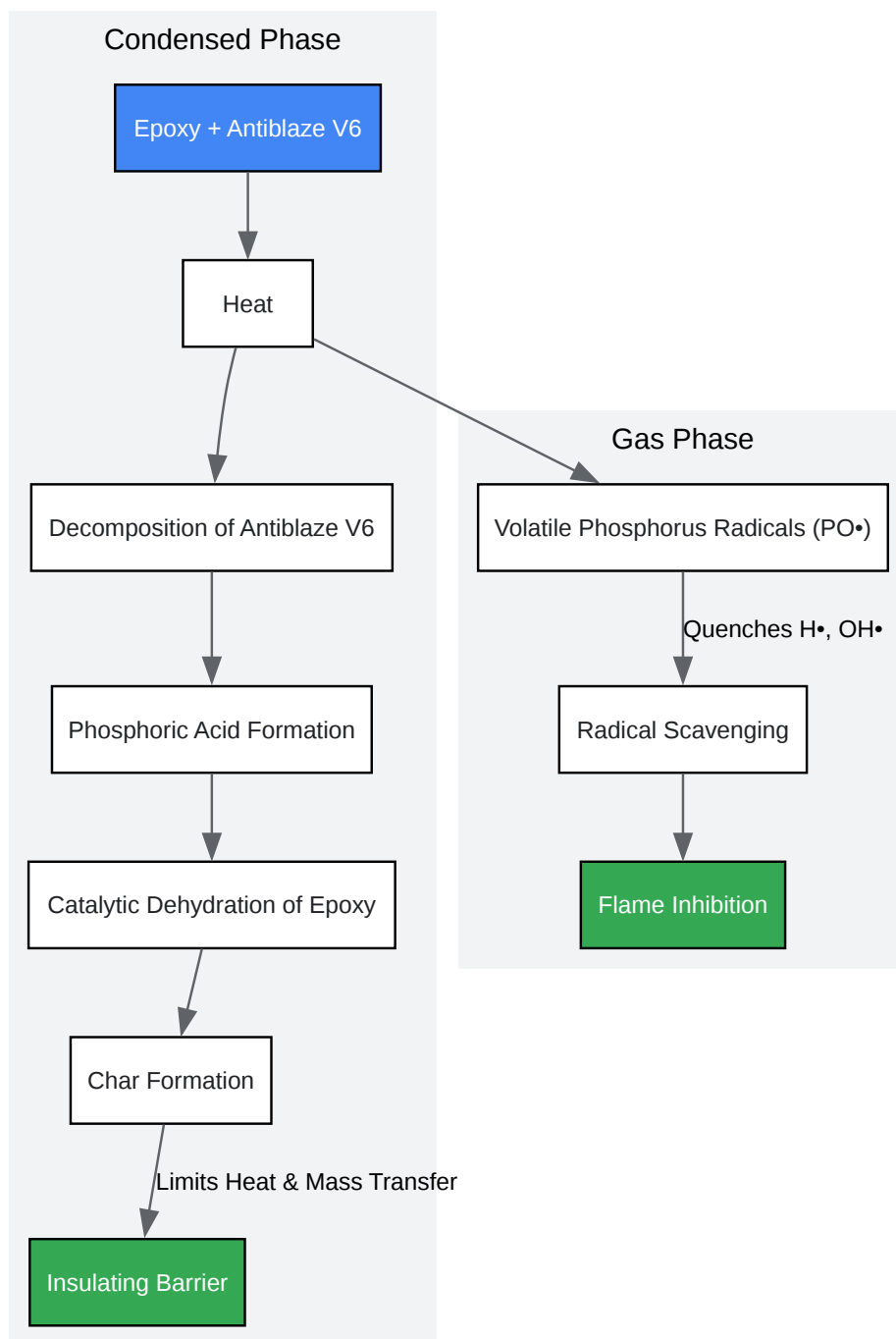
The flame retardant efficacy of phosphorus-based compounds like Antiblaze V6 in epoxy resins stems from a dual-mode of action upon thermal decomposition:

- **Condensed Phase Action:** In the solid phase of the burning polymer, the phosphorus-containing molecules decompose to form phosphoric acid. This acid acts as a catalyst for the dehydration of the epoxy resin, leading to the formation of a stable, insulating char layer. This char layer acts as a physical barrier, limiting the evolution of flammable volatile compounds and restricting the transfer of heat to the underlying material.[4]

- Gas Phase Action: In the gas phase, volatile phosphorus-containing radicals (such as  $\text{PO}\cdot$ ) are released during the combustion process. These radicals act as scavengers, interfering with and quenching the high-energy  $\text{H}\cdot$  and  $\text{OH}\cdot$  radicals that are essential for the propagation of the flame. This "flame poisoning" effect reduces the flammability of the combustible gases.

Diagram: Flame Retardant Mechanism of Antiblaze V6

## Flame Retardant Mechanism of Antiblaze V6 in Epoxy Resin

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Caption: Dual-action flame retardant mechanism of Antiblaze V6.

## Quantitative Data Presentation

Due to the limited availability of specific performance data for Antiblaze V6 in publicly accessible literature, the following tables present representative data from studies on other liquid phosphorus-based flame retardants in epoxy resins. This data is intended to provide researchers with an understanding of the expected performance improvements.

Table 1: Representative Limiting Oxygen Index (LOI) and UL-94 Results

Formulation	Flame Retardant Loading (wt%)	LOI (%)	UL-94 Rating (3.2 mm)
Neat Epoxy	0	21-24	V-2 / Fail
Epoxy + FR 1	10	28-30	V-1
Epoxy + FR 1	15	31-33	V-0
Epoxy + FR 2	10	27-29	V-1
Epoxy + FR 2	20	32-35	V-0

FR 1 and FR 2 are representative liquid phosphorus-based flame retardants.

Table 2: Representative Thermogravimetric Analysis (TGA) Data

Formulation	Td5% (°C) (5% Weight Loss)	Tmax (°C) (Max. Decomposition Rate)	Char Yield at 700°C (%)
Neat Epoxy	320-350	360-390	< 15
Epoxy + FR 1 (15 wt%)	300-330	350-380	20-25
Epoxy + FR 2 (20 wt%)	290-320	340-370	25-30

Note: The onset of decomposition (Td5%) may be lower in flame-retarded formulations due to the earlier decomposition of the flame retardant to initiate the protective mechanisms.

## Experimental Protocols

The following protocols provide a general framework for the preparation and testing of flame-retardant epoxy resins incorporating Antiblaze V6. Researchers should adapt these protocols based on their specific epoxy system and curing agent.

### Protocol for Preparation of Flame-Retardant Epoxy Resin Samples

Materials:

- Bisphenol A based epoxy resin
- Amine-based curing agent (e.g., diaminodiphenyl methane - DDM)
- Antiblaze V6
- Silicone mold
- Vacuum oven
- Mechanical stirrer
- Beakers and other standard laboratory glassware

Procedure:

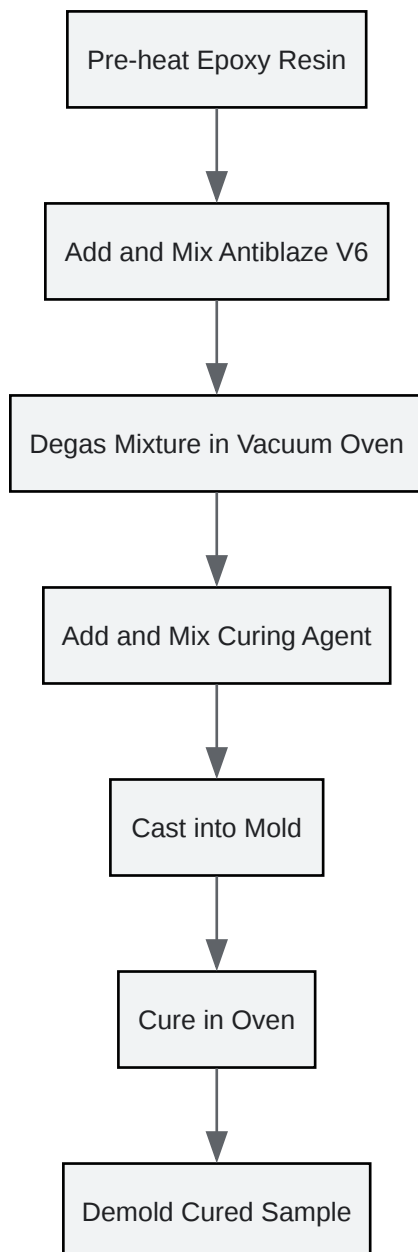
- Resin Pre-heating: Pre-heat the epoxy resin to 60-80°C to reduce its viscosity.
- Incorporation of Antiblaze V6: Add the desired amount of Antiblaze V6 to the pre-heated epoxy resin. Mix thoroughly with a mechanical stirrer for 10-15 minutes until a homogeneous mixture is obtained.
- Degassing: Place the mixture in a vacuum oven at 80°C for 20-30 minutes to remove any entrapped air bubbles.
- Addition of Curing Agent: Cool the mixture to approximately 60°C. Add the stoichiometric amount of the curing agent to the epoxy/flame retardant mixture. Stir vigorously for 5-10

minutes until the curing agent is completely dissolved and the mixture is uniform.

- Casting: Pour the final mixture into a pre-heated silicone mold.
- Curing: Transfer the mold to an oven and cure according to the recommended curing cycle for the specific epoxy/hardener system (e.g., 120°C for 2 hours followed by a post-cure at 150°C for 3 hours).
- Demolding: Allow the cured samples to cool to room temperature before demolding.

Diagram: Experimental Workflow for Sample Preparation

## Workflow for Preparing Flame-Retardant Epoxy Samples



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Caption: Step-by-step workflow for epoxy sample preparation.

## Protocol for Limiting Oxygen Index (LOI) Testing

**Apparatus:**

- LOI instrument conforming to ASTM D2863 or ISO 4589-2.

**Procedure:**

- Sample Preparation: Prepare test specimens according to the dimensions specified in the standard (typically rectangular bars).
- Instrument Setup: Calibrate the oxygen and nitrogen flow meters of the LOI instrument.
- Testing:
  - Mount the specimen vertically in the center of the glass chimney.
  - Set an initial oxygen concentration.
  - Ignite the top of the specimen.
  - Observe the burning behavior. The test is considered a pass if the flame self-extinguishes before a certain time or length has been consumed, and a fail if it continues to burn.
  - Adjust the oxygen concentration and repeat the test on new specimens until the minimum oxygen concentration that supports combustion is determined. This value is the LOI.

## Protocol for UL-94 Vertical Burn Testing

**Apparatus:**

- UL-94 test chamber with a Bunsen burner.

**Procedure:**

- Sample Preparation: Prepare test specimens of the required dimensions (typically 127 mm x 12.7 mm with a thickness not exceeding 13 mm).
- Testing:
  - Mount a specimen vertically in the test chamber.



- Apply a calibrated flame to the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- Immediately after the flame extinguishes, re-apply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time.
- Observe if any flaming drips ignite a cotton patch placed below the specimen.
- Repeat the test on a total of five specimens.
- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria outlined in the UL-94 standard, considering the afterflame times, afterglow time, and whether dripping particles ignite the cotton.

## Protocol for Thermogravimetric Analysis (TGA)

Apparatus:

- Thermogravimetric Analyzer (TGA).

Procedure:

- Sample Preparation: Prepare a small, representative sample of the cured epoxy material (typically 5-10 mg).
- Instrument Setup:
  - Place the sample in the TGA sample pan.
  - Set the desired temperature program (e.g., heat from 30°C to 800°C at a rate of 10°C/min).
  - Set the atmosphere (e.g., nitrogen or air).
- Analysis:
  - Run the TGA experiment.

- Analyze the resulting data to determine the onset of decomposition (e.g., Td5%), the temperature of maximum decomposition rate (Tmax), and the percentage of char residue at a high temperature (e.g., 700°C).

## Safety Precautions

- Always consult the Safety Data Sheet (SDS) for Antiblaze V6 before use.<sup>[5]</sup>
- Work in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.<sup>[5]</sup>
- Epoxy resins and curing agents can be sensitizers and irritants. Follow the safety guidelines provided by the manufacturers.

## Disclaimer

The information provided in these application notes is for guidance purposes only and is based on general knowledge of phosphorus-based flame retardants in epoxy resins. It is the responsibility of the user to conduct their own tests to determine the suitability of Antiblaze V6 for their specific application and to ensure compliance with all relevant safety and regulatory standards.

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